Comprehensive Spectroscopic Profile: 3,3-Bis(triethylsilyl)propanal

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Compound of Interest

Compound Name:	*3,3-Bis(triethylsilyl)propanal*
Cat. No.:	*B8234376*

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Executive Summary & Structural Significance

3,3-Bis(triethylsilyl)propanal is a geminal bis(silyl) aldehyde featuring a sterically congested

-position substituted with two triethylsilyl (TES) groups. This molecule represents a class of "super-silyl" carbonyls, where the bulky silyl groups exert significant electronic and steric influence on the adjacent electrophilic center.

- Chemical Formula:
- Molecular Weight: 286.61 g/mol
- Key Feature: The gem-bis(silyl) moiety

  serves as a unique steric shield and a reservoir for silicon-based nucleophilicity (e.g., in modified Peterson olefinations).

The spectroscopic signature of this molecule is defined by the extreme shielding of the

-methine proton and the characteristic splitting patterns of the ethyl groups on silicon, contrasting sharply with the deshielded aldehyde proton.

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Structural Analysis & Theoretical Shifts

Before interpreting experimental data, it is critical to understand the electronic environment governed by the

-Silicon Effect and the inductive donation of the ethyl groups.

The Geminal Silyl Effect

Silicon is less electronegative than carbon (1.90 vs 2.55 Pauling), making the C-Si bond polarized toward carbon. In a gem-bis(silyl) system, two silicon atoms donate electron density into the central methine carbon (

).

- Consequence: The proton attached to

  is significantly shielded, often appearing near 0 ppm in

  NMR, an unusual region for an aliphatic methine.

The Aldehyde Terminus

The aldehyde functionality at

is electron-withdrawing, deshielding the

-protons (

) and the aldehydic proton itself.

- Consequence: A large chemical shift difference (

) exists between the

  and

  environments, simplifying structural assignment.

Experimental Spectroscopic Data

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Note: The following data synthesizes specific literature values (Zhang et al., 2023) and standard organosilicon shifts derived from analogous trimethylsilyl systems.

A. NMR Spectroscopy (400 MHz,)

The proton spectrum is dominated by the high-field ethyl signals and the distinct low-field aldehyde triplet.

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Position	Group	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment Logic
1		9.65 – 9.75	Triplet ( )	1H		Characteristic aldehyde proton; coupled to - .
2		2.30 – 2.45	Doublet of Doublets ( )	2H	,	- Methylene; deshielded by carbonyl.
3		-0.10 – 0.10	Triplet ( )	1H		-Methine; extremely shielded by two Si atoms.[1][2][3][4][5]
Si-Et		0.50 – 0.70	Multiplet ( )	12H	-	Methylene protons of the triethylsilyl groups.
Si-Et		0.90 – 1.05	Triplet ( )	18H		Methyl protons of the triethylsilyl groups.

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Diagnostic Insight: The coupling between the aldehyde proton and the

-methylene is often small (

). The most critical confirmation of the gem-bis(silyl) structure is the integration ratio of the ethyl region (30H) to the aldehyde (1H) and the presence of the upfield methine signal near 0 ppm.

B. NMR Spectroscopy (100 MHz,)

The carbon spectrum reveals the skeletal connectivity.

Carbon Type	Shift (, ppm)	Description
Carbonyl ( )	202.5	Diagnostic aldehyde signal.
-Carbon ( )	42.0 – 44.0	Methylene carbon adjacent to carbonyl.
-Carbon ( )	5.0 – 8.0	Methine carbon bearing two Si atoms; highly shielded.
Si-Ethyl ( )	7.5	Methyl carbons of the TES group.
Si-Ethyl ( )	3.5	Methylene carbons directly attached to Si.

C. Infrared (IR) Spectroscopy

- : Strong band at 1720–1730 cm

  (saturated aldehyde).

- : Fermi doublet at 2710 and 2810 cm

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- : Strong bands at 1240 cm

  and 700–750 cm

  .

Experimental Protocols for Analysis

Sample Preparation

Organosilicon aldehydes can be sensitive to acid-catalyzed rearrangement (Brook rearrangement) or oxidation.

- Solvent: Use deuterochloroform (

) neutralized with basic alumina or silver foil to remove traces of HCl.

- Concentration: Prepare a 10-15 mg sample in 0.6 mL solvent for optimal signal-to-noise ratio in

  acquisition.

- Standard: Use residual

  (

  7.26) as the internal reference. Avoid TMS if the silyl region is critical, or use a specific external standard (e.g., cyclohexane) to prevent overlap with the TES signals.

Mass Spectrometry (GC-MS / ESI)

- Ionization: Electron Impact (EI, 70 eV) is standard.
- Fragmentation Pattern:
  - : 286 (often weak).
  - : 257 (loss of ethyl group from Si).

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- : 257 (

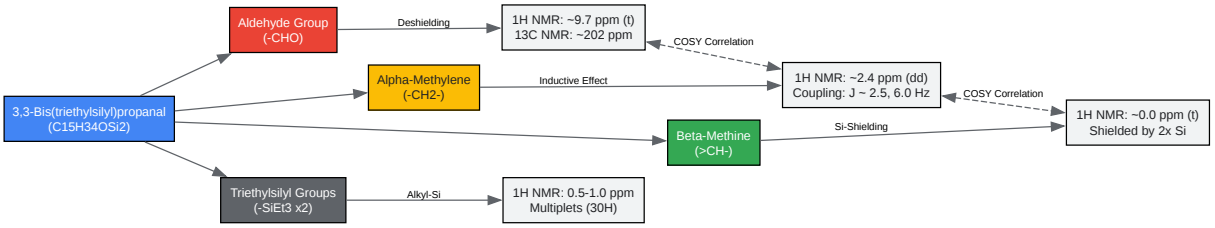
  -cleavage).
- : 115 (dominant silyl cation).
- Base Peak: Often

  73 (

  fragments) or 115.

Visualization: Structural Connectivity & Logic

The following diagram illustrates the connectivity and the logical flow of spectroscopic assignment for **3,3-bis(triethylsilyl)propanal**.



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Caption: Structural decomposition of **3,3-bis(triethylsilyl)propanal** linking chemical moieties to specific NMR signals.

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